

Application Notes and Protocols for IR-1048 in Deep-Tissue Imaging

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For Researchers, Scientists, and Drug Development Professionals

Introduction

IR-1048 is a polymethine cyanine dye that operates within the second near-infrared (NIR-II) window, with an emission maximum around 1048 nm.[1][2][3][4] This spectral region (1000-1700 nm) is highly advantageous for deep-tissue imaging due to reduced light scattering, minimal tissue autofluorescence, and lower light absorption by biological components compared to the visible and NIR-I regions.[5][6][7] These properties enable imaging with higher spatial resolution and deeper penetration into biological tissues.[8][9]

IR-1048 and its derivatives have emerged as powerful tools for various biomedical applications, including high-contrast in vivo fluorescence imaging, photoacoustic (PA) imaging, and photothermal therapy (PTT).[10][11] A notable derivative, **IR-1048**-MZ, incorporates a nitroimidazole group, rendering it responsive to the hypoxic microenvironment characteristic of many solid tumors.[10] This hypoxia-activated probe demonstrates a "turn-on" fluorescence and photoacoustic signal in the presence of nitroreductase (NTR), an enzyme overexpressed in hypoxic cancer cells.[10][12] This targeted activation mechanism significantly enhances the signal-to-background ratio for precise tumor visualization and therapy.[10]

This document provides detailed application notes and protocols for the use of **IR-1048** and its hypoxia-responsive form, **IR-1048**-MZ, in deep-tissue imaging techniques.



Data Presentation

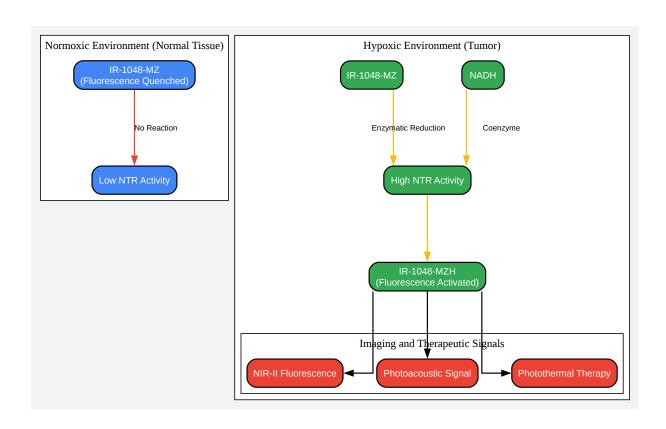
Photophysical and Thermophysical Properties of IR-

1048 and its Derivatives

| Property | IR-1048 | IR-1048-MZ (Quenched) | IR-1048-MZH (Activated) | Reference |
|---------------------------------------|--|--|-----------------------------|--------------|
| Maximum Absorption (λmax) | 1048 nm (in ethanol) | Weak absorption in the 900-1060 nm range | ~980 nm | ,[1] |
| Maximum Emission (λem) | ~1078 nm | ~1046 nm | ~1046 nm | [1] |
| Fluorescence Quantum Yield (ΦF) | 0.1% (in ethanol), 0.4% (in DCM) | 1.88 x 10 ⁻⁵ | 0.006 (106.9-fold increase) | [13],[2],[1] |
| Solubility | Soluble in organic solvents like ethanol and DMSO | Improved aqueous solubility | - | [2],[1] |
| Molecular Weight | 739.91 g/mol | - | - | |

Signaling Pathway and Experimental Workflow Diagrams

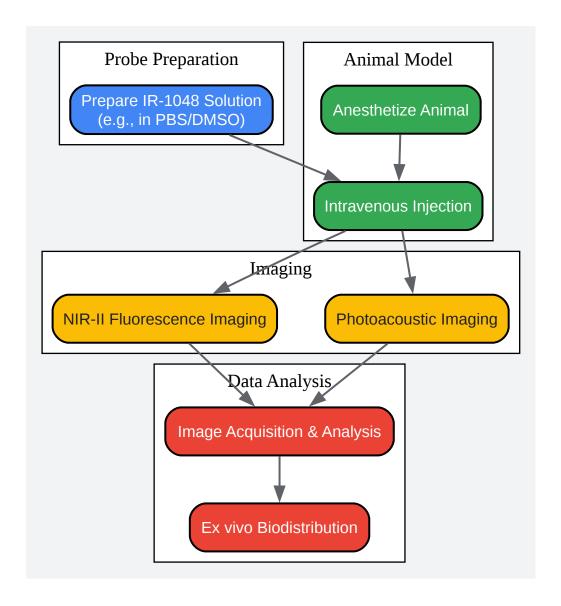




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Caption: Hypoxia-activated signaling of IR-1048-MZ probe.





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Methodological & Application





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